

Toxicological Profile and Technical Safety Guide: Linolealdehyde

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Compound of Interest

Compound Name: (9Z,12Z)-octadeca-9,12-dienal

Cat. No.: B8136966

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Chemical Identity: **(9Z,12Z)-Octadeca-9,12-dienal** CAS Registry Number: 2541-61-9

Synonyms: Linoleyl aldehyde, 9,12-Octadecadienal, Linoleic aldehyde[1]

Executive Summary: The "Trojan Horse" of Lipid Peroxidation

Linolealdehyde is a C18 polyunsaturated aldehyde generated primarily through the homolytic scission of linoleic acid hydroperoxides. Unlike its shorter-chain, conjugated cousins (e.g., 4-HNE, Acrolein), linolealdehyde lacks the

-unsaturation required for Michael addition. Consequently, it is often mischaracterized as "low toxicity" in general screens.

However, this assessment is dangerously incomplete. As a Senior Application Scientist, I classify linolealdehyde as a pro-toxicant. Its primary danger lies not in its immediate reactivity, but in its metabolic instability. Upon exposure to aerobic conditions or cellular oxidative stress, it rapidly fragments into highly cytotoxic secondary aldehydes. This guide outlines the specific handling, metabolic fate, and toxicological nuances required for rigorous investigation.

Physicochemical Properties & Stability[2]

Property	Value	Technical Note
Molecular Formula		Non-conjugated diene system
Molecular Weight	264.45 g/mol	Elutes late in reverse-phase HPLC
Boiling Point	~380°C (Predicted)	Decomposes before boiling at atm pressure
Solubility	Ethanol, DMSO, Chloroform	Immiscible in water; requires carrier (e.g., BSA) for cell culture
LogP	~6.5 (Predicted)	High lipophilicity; accumulates in membrane bilayers
Stability	POOR	Susceptible to rapid autoxidation

Critical Handling Protocol

- Storage: Must be stored at -20°C or -80°C under an inert atmosphere (Argon or Nitrogen).
- Solvent: Store as a stock solution in ethanol or hexane. Evaporate solvent only immediately prior to use.
- Vessel: Use amber glass to prevent photo-oxidation. Avoid plastics that leach plasticizers (phthalates), which interfere with GC-MS analysis.

Metabolic Fate & Mechanism of Action

The Fragmentation Cascade

Linolealdehyde is not the end-product of lipid peroxidation; it is a transient intermediate. Its biological impact is dictated by a race between detoxification (ALDH enzymes) and degradation (fragmentation).

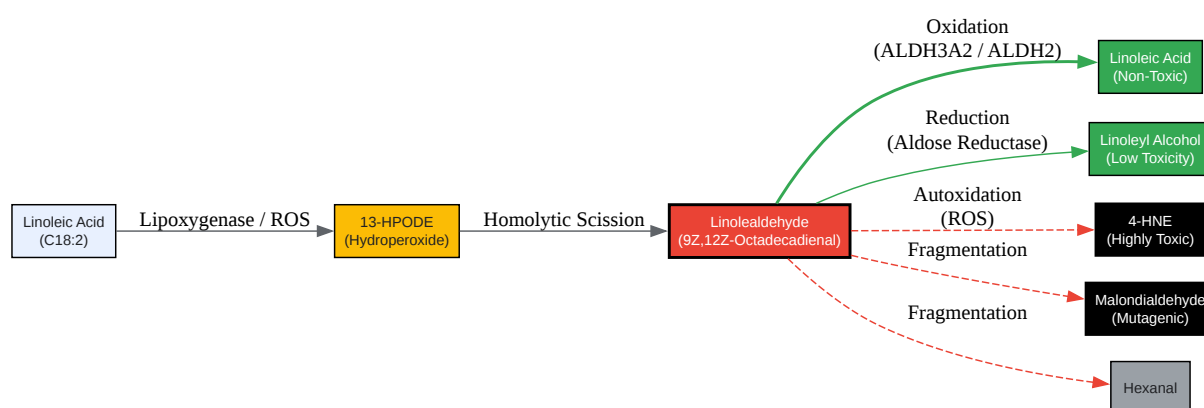
Mechanism 1: Detoxification (The Safety Valve)

Aldehyde Dehydrogenases (ALDH), specifically ALDH3A2 (Fatty Aldehyde Dehydrogenase) and ALDH2, oxidize linolealdehyde into Linoleic Acid, a harmless essential fatty acid. This pathway renders the molecule inert.

Mechanism 2: Toxicification (The Danger Zone)

If ALDH activity is saturated or inhibited (e.g., by oxidative stress or genetic polymorphism), linolealdehyde undergoes further autoxidation. This generates shorter,

-unsaturated aldehydes which are potent alkylating agents.



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Figure 1: The metabolic bifurcation of Linolealdehyde. The green path represents detoxification; the red dashed path represents the formation of secondary, highly toxic electrophiles.

Toxicological Profile

Acute Toxicity & Irritation

- **Skin/Eye:** Linolealdehyde is a Category 2 Skin Irritant and Category 2A Eye Irritant. Its lipophilicity allows it to penetrate the stratum corneum, causing dermatitis and localized inflammation.
- **Respiratory:** Inhalation of vapors (if heated) causes respiratory tract irritation (STOT SE 3).
- **Systemic:** Acute systemic toxicity is lower than acrolein. However, high doses overwhelm ALDH capacity, leading to secondary toxicity.

Genotoxicity (The Nuance)

- **Ames Test:** Generally negative for linolealdehyde itself.
- **DNA Adducts:** Linolealdehyde can form Schiff base adducts with the exocyclic amino groups of DNA bases (e.g., -guanosine). Unlike Michael adducts (which are stable and highly mutagenic), Schiff bases are reversible and often repaired efficiently.
- **Indirect Mutagenicity:** The breakdown product 4-HNE is a potent mutagen. Therefore, "aged" linolealdehyde samples will test positive for mutagenicity.

Cellular Signaling

Linolealdehyde acts as a signaling molecule for oxidative stress. It activates PPAR

(Peroxisome Proliferator-Activated Receptor gamma), potentially influencing lipid metabolism and inflammation pathways.

Safety Data Sheet (SDS) Synthesis

Signal Word:WARNING

Hazard Statements (GHS)

- H227: Combustible liquid.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements

- P210: Keep away from heat, hot surfaces, sparks, open flames. No smoking.
- P280: Wear protective gloves/eye protection (Nitrile rubber gloves recommended).
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[2]

Emergency Response

- Spill: Absorb with inert material (vermiculite, sand). Do not use sawdust (fire hazard with oxidizing lipids).
- Fire: Use dry chemical, CO₂, or alcohol-resistant foam. Water spray may spread the burning lipid.

Analytical & Experimental Protocols

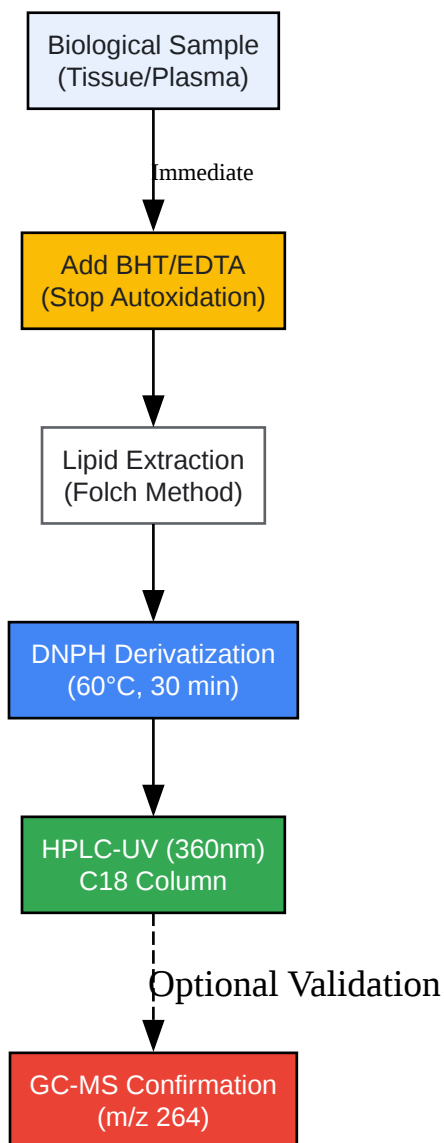
Quantification via HPLC-UV (DNPH Method)

Standard method for quantifying total aldehydes in biological samples.

- Derivatization: Mix sample (100 μ L) with 100 μ L of 2,4-Dinitrophenylhydrazine (DNPH) solution (acidified acetonitrile). Incubate at 60°C for 30 mins.
- Extraction: Extract derivatives with hexane to remove excess DNPH.
- Separation: Inject onto a C18 Reverse-Phase column.
 - Mobile Phase: Isocratic Acetonitrile/Water (75:25 v/v).
 - Detection: UV absorbance at 360 nm.

- Validation: Linolealdehyde-DNPH elutes later than HNE-DNPH due to the longer carbon chain.

Experimental Workflow Diagram



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Figure 2: Analytical workflow for Linolealdehyde quantification. Addition of BHT (Butylated hydroxytoluene) is critical to prevent artifactual formation during processing.

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Sources

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